

Application Notes and Protocols: (s)-3-Fluoropyrrolidine Hydrochloride in Ferroelectric Materials

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Compound of Interest

Compound Name: (s)-3-Fluoropyrrolidine
hydrochloride

Cat. No.: B157736

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Introduction

(s)-3-Fluoropyrrolidine hydrochloride has emerged as a critical building block in the development of advanced ferroelectric materials, particularly in the synthesis of chiral organic-inorganic perovskites. Its incorporation into the crystal lattice of these materials has been demonstrated to significantly enhance their ferroelectric properties, most notably by increasing the Curie temperature (T_c) to above room temperature. This application note details the use of **(s)-3-Fluoropyrrolidine hydrochloride** in the synthesis of novel ferroelectric materials, provides a summary of their key performance data, and outlines generalized experimental protocols for their preparation and characterization.

The primary strategy involves the substitution of hydrogen with fluorine in the pyrrolidinium cation. This H/F substitution introduces chirality and increases the rotational barrier of the organic cation within the perovskite structure, leading to a significant elevation of the phase transition temperature from the ferroelectric to the paraelectric state.^{[1][2][3][4]} This enhancement is crucial for the practical application of these materials in devices such as non-volatile memory, sensors, and capacitors, which require stable ferroelectric properties at and above ambient temperatures.

Data Presentation

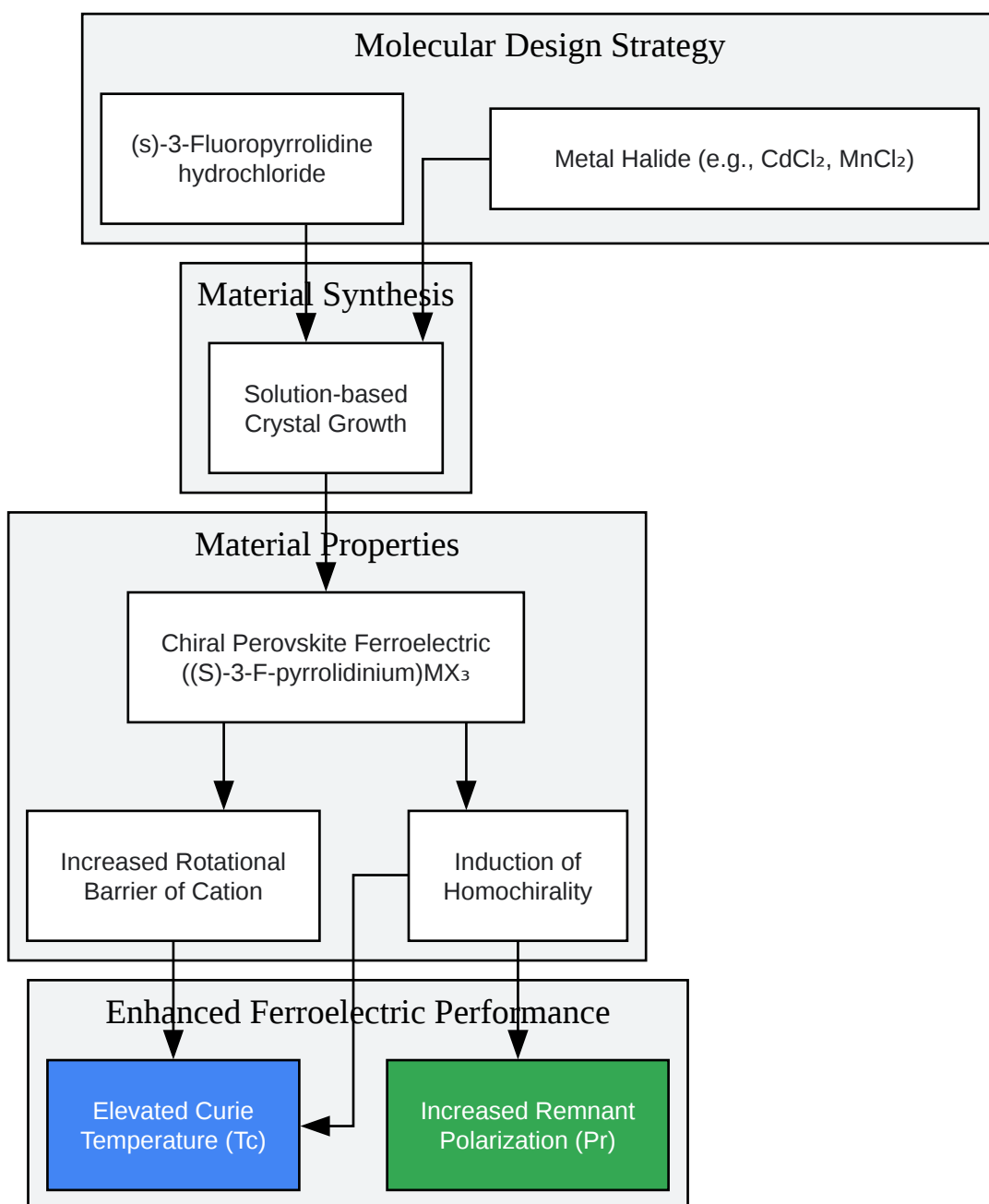
The use of **(s)-3-Fluoropyrrolidine hydrochloride** as a ligand in metal-halide perovskites leads to a notable improvement in their ferroelectric characteristics. The following table summarizes the quantitative data for two prominent examples, showcasing the effect of H/F substitution.

Compound	Metal Center	Curie Temperature (T _c) (K)	Remnant Polarization (Pr) (μC/cm ²)	Coercive Field (Ec) (kV/cm)
(pyrrolidinium)CdCl ₃ (unsubstituted)	Cd	240	3.6	N/A
(S)-3-F-(pyrrolidinium)CdCl ₃	Cd	303	~5.7	N/A
(pyrrolidinium)MnCl ₃ (unsubstituted)	Mn	295	N/A	N/A
(S)-3-(fluoropyrrolidinium)MnCl ₃	Mn	333	N/A	N/A

N/A: Data not available in the reviewed literature.

Signaling Pathways and Experimental Workflows

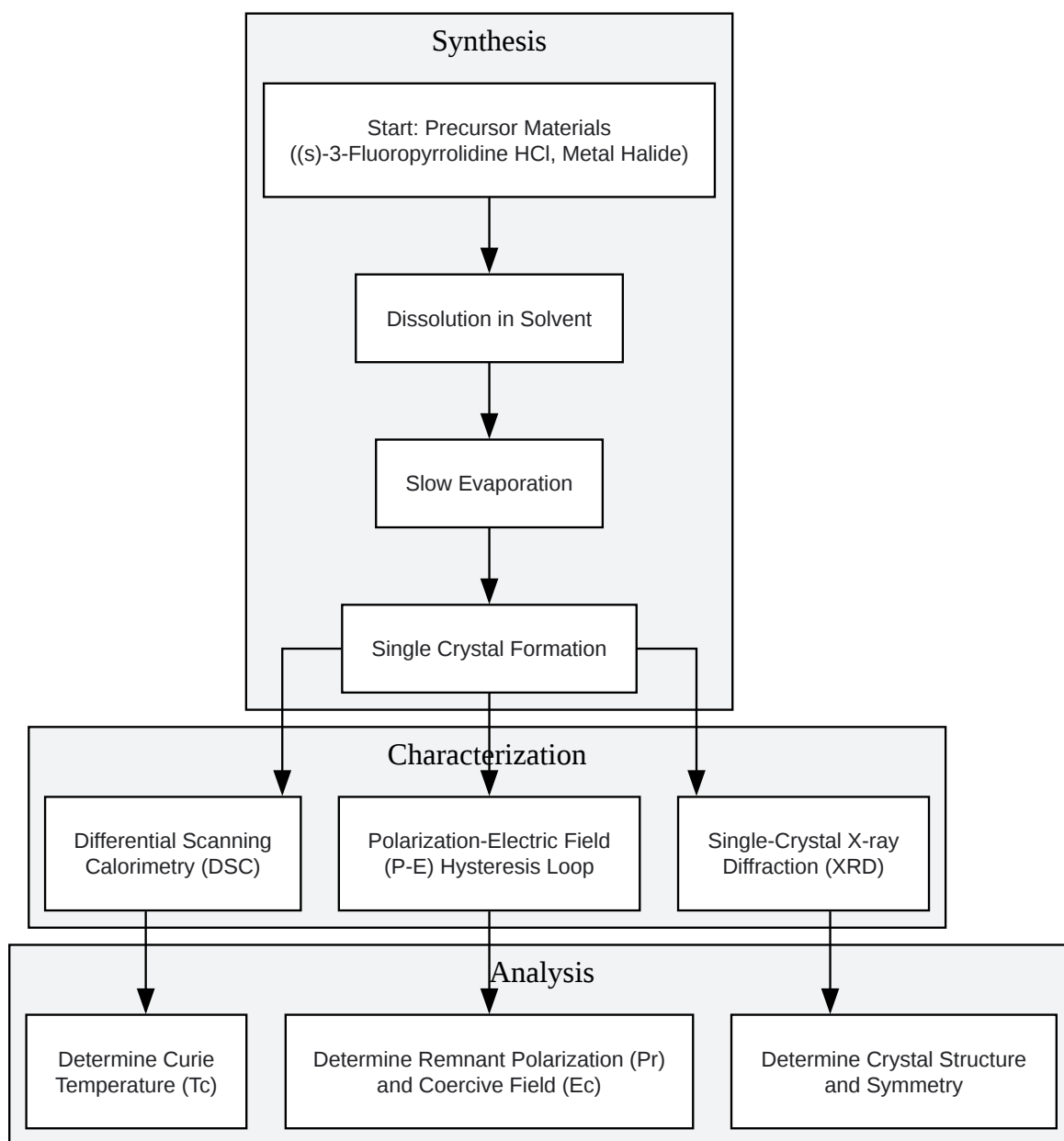
The logical relationship between the incorporation of **(s)-3-Fluoropyrrolidine hydrochloride** and the resulting ferroelectric properties can be visualized as a signaling pathway. The introduction of the fluorinated chiral cation into the perovskite lattice directly influences the material's crystal symmetry and molecular dynamics, leading to enhanced ferroelectricity.



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Caption: Molecular design pathway for high- T_c ferroelectrics.

An overview of the experimental workflow for the synthesis and characterization of these ferroelectric materials is presented below.



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